

# Essential Safety and Operational Guide for Handling FR179642

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## Compound of Interest

Compound Name: FR179642

Cat. No.: B612303

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This document provides immediate, essential safety and logistical information for the handling of **FR179642**, a key intermediate in the synthesis of the antifungal agent Miconazole. Adherence to these guidelines is critical for ensuring laboratory safety and procedural success.

## Chemical and Physical Properties

**FR179642** is a white to off-white solid. Key quantitative data are summarized in the table below for easy reference.

| Property            | Value  | Source             |
|---------------------|--|--------------------|
| Molecular Formula   | C <sub>35</sub> H <sub>52</sub> N <sub>8</sub> O <sub>20</sub> S           | MedchemExpress.com |
| Molecular Weight    | 936.89 g/mol   |                    |
| Appearance          | White to Off-White Solid   |                    |
| Melting Point       | >150°C (decomposes)  | ChemicalBook       |
| Solubility          | Soluble in DMSO (slightly, heated), Methanol (slightly, heated, sonicated) | BOC Sciences       |
| Storage Temperature | -20°C  | [1][2]             |

## Personal Protective Equipment (PPE)

Based on available safety data, **FR179642** is classified with GHS hazard statements indicating it causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335). Therefore, stringent adherence to the following PPE protocols is mandatory.

| Protection Type        | Equipment Specification   | Purpose  |
|------------------------|---|--|
| Hand Protection        | Chemical-resistant gloves (Nitrile or Neoprene recommended).  | Prevents skin contact. Gloves must be inspected before use and disposed of upon contamination. |
| Eye & Face Protection  | ANSI Z87.1 compliant safety glasses with side shields (minimum). Chemical splash goggles are required when a splash hazard exists.  | Protects eyes from splashes and airborne particles.  |
| Skin & Body Protection | Fully buttoned laboratory coat. Long pants and closed-toe shoes are mandatory.  | Protects skin from accidental contact and contamination.                                       |
| Respiratory Protection | Not typically required for small quantities in a well-ventilated chemical fume hood. For larger quantities or when creating aerosols, a NIOSH-approved respirator with organic vapor cartridges is necessary. | Prevents inhalation of dust or aerosols.   |

## Operational Plan: Handling and Experimental Protocol

**FR179642** is primarily used in the synthesis of Micafungin. The following is a general protocol for a one-pot synthesis reaction. All operations should be conducted within a certified chemical fume hood.

Experimental Protocol: One-Pot Synthesis of Micafungin from **FR179642**

- Preparation: Suspend FR-179642 (10.0 g) in dry DMF (200 ml) by stirring at 25°C for 10 minutes.
- Cooling: Cool the mixture to 0°C.
- Addition of Reagents: Add the Micafungin side chain (4.50 g) and the activated acid, followed by DIPEA (2.25 ml).
- Reaction: Stir the mixture for 90 minutes at 0°C.
- Quenching: Add a mixture of methanol (50 ml) and acetone (100 ml) and raise the temperature to 10°C. Stir for 60 minutes.
- Precipitation: Slowly add ethyl acetate (1000 ml) over 2.5 hours to precipitate the product.

## Experimental Workflow Diagram



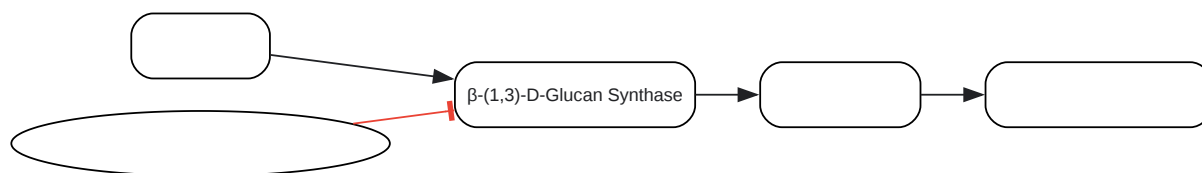
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Caption: One-pot synthesis of Micafungin from **FR179642**.

## Mechanism of Action: Inhibition of $\beta$ -(1,3)-D-Glucan Synthase

**FR179642** is a precursor to Micafungin, an echinocandin antifungal. Echinocandins non-competitively inhibit the enzyme  $\beta$ -(1,3)-D-glucan synthase, which is essential for the synthesis of  $\beta$ -(1,3)-D-glucan, a key component of the fungal cell wall. This disruption of the cell wall integrity leads to osmotic instability and fungal cell death.

## Signaling Pathway Diagram



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Caption: Inhibition of  $\beta$ -(1,3)-D-glucan synthesis by **FR179642**'s active form.

## Disposal Plan

All waste containing **FR179642** must be treated as hazardous chemical waste. Follow these steps for proper disposal:

- Segregation: Do not mix **FR179642** waste with other chemical waste streams unless compatibility is confirmed.
- Labeling: Collect all solid waste (e.g., contaminated gloves, weigh boats, paper towels) and liquid waste in separate, clearly labeled, sealed hazardous waste containers. The label should include "Hazardous Waste," the full chemical name "**FR179642**," and the associated hazards (Irritant).
- Storage: Store waste containers in a designated, secure satellite accumulation area away from incompatible materials.
- Disposal: Arrange for pickup and disposal by your institution's Environmental Health and Safety (EHS) office. Do not dispose of **FR179642** down the drain or in regular trash. Empty containers must be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous waste.

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## References

- 1. caymanchem.com [caymanchem.com]
- 2. bio-fermen.bocsci.com [bio-fermen.bocsci.com]
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